

Technical Guide: Spectroscopic Characterization of 4-Cyclopentyl-2-methylcyclohexyl Acetate[1]

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Compound of Interest

Compound Name: 4-Cyclopentyl-2-methylcyclohexyl
acetate

CAS No.: 93805-76-6

Cat. No.: B12665287

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Part 1: Executive Summary & Compound Identity

4-Cyclopentyl-2-methylcyclohexyl acetate (CAS: 93805-76-6) is a specialized cycloaliphatic ester used primarily as a fragrance ingredient and a fine chemical intermediate. Structurally, it belongs to the family of substituted cyclohexyl acetates, sharing physicochemical characteristics with well-known odorants like 4-tert-butylcyclohexyl acetate (Vertenex).

This guide provides a comprehensive technical breakdown of its spectroscopic signatures (NMR, MS, IR), stereochemical considerations, and synthesis logic. It is designed for analytical chemists and process engineers requiring precise identification protocols.

Chemical Identity Table[2]

Property	Detail
IUPAC Name	(4-Cyclopentyl-2-methylcyclohexyl) acetate
CAS Registry Number	93805-76-6
Molecular Formula	C ₁₄ H ₂₄ O ₂
Molecular Weight	224.34 g/mol
Parent Alcohol	4-Cyclopentyl-2-methylcyclohexan-1-ol (CAS: 72987-60-1)
Key Functional Groups	Secondary Acetate, Cyclopentyl Ring, Methyl-substituted Cyclohexane

Part 2: Synthesis & Stereochemical Context

To interpret the spectroscopic data correctly, one must understand the synthetic origin, which dictates the isomeric ratio. The commercial production typically involves the hydrogenation of 4-cyclopentyl-2-methylphenol, followed by esterification.

Synthesis Workflow (Graphviz)



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Figure 1: Industrial synthesis pathway yielding the diastereomeric mixture of the target acetate.

Stereochemical Complexity

The molecule possesses three chiral centers (C1, C2, and C4). The bulky cyclopentyl group at C4 acts as a conformational anchor, preferentially occupying the equatorial position to minimize 1,3-diaxial interactions. This locks the cyclohexane ring, creating two primary diastereomeric families based on the relative orientation of the acetate group:

- Trans-isomer (Equatorial Acetate): The acetate group at C1 is equatorial.

- Cis-isomer (Axial Acetate): The acetate group at C1 is axial.

Note: The relative stereochemistry of the C2-methyl group also contributes, but the C1-C4 relationship dominates the spectroscopic splitting.

Part 3: Spectroscopic Data Analysis

Mass Spectrometry (EI-MS)

The electron ionization (70 eV) spectrum follows the classic fragmentation rules of cyclohexyl acetates.

- Molecular Ion (M^+): m/z 224 (Often weak or barely visible).
- Base Peak: m/z 43 (Acetyl cation, $[CH_3CO]^+$).
- Diagnostic Elimination: m/z 164 ($[M - 60]^+$). Loss of acetic acid (McLafferty-type rearrangement or 1,2-elimination) generates the cyclohexene alkene fragment.
- Cyclopentyl Series: m/z 69 (Cyclopentyl cation) and m/z 67 (Cyclopentenyl cation).

Diagnostic Fragment Table:

m/z	Fragment Identity	Mechanistic Origin
224	$[M]^+$	Parent molecular ion.
164	$[M - CH_3COOH]^+$	Loss of acetic acid; characteristic of secondary acetates.
149	$[M - CH_3COOH - CH_3]^+$	Subsequent loss of methyl group.
95	$C_7H_{11}^+$	Methylcyclohexenyl cation fragment.
69	$C_5H_9^+$	Cyclopentyl cation (High abundance).
43	CH_3CO^+	Base peak; Acetyl group signature.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the ester functionality and the aliphatic skeleton.

- Carbonyl Stretch (C=O): Strong, sharp band at 1735–1745 cm^{-1} .
- C-O-C Stretch: Strong bands in the 1230–1245 cm^{-1} region (Acetate C-O).
- C-H Stretch:
 - 2920–2960 cm^{-1} (Asymmetric CH_2 , CH_3).
 - 2850–2870 cm^{-1} (Symmetric CH_2).
- Fingerprint Region: Characteristic skeletal vibrations of the cyclopentyl ring around 900–1000 cm^{-1} .

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for distinguishing the isomers. The data below is derived from high-fidelity comparative analysis of the structural analog 4-tert-butylcyclohexyl acetate, utilizing the substituent chemical shift (SCS) consistency of the 4-alkylcyclohexyl system.

¹H NMR (400 MHz, CDCl₃)

The chemical shift and multiplicity of the H-1 proton (alpha to acetate) are the primary indicators of stereochemistry.

Signal	Chemical Shift (δ ppm)	Multiplicity	Assignment	Isomer Indication
H-1	4.60 – 4.70	tt (Triplet of triplets)	CH-OAc	Trans-isomer (Equatorial OAc, Axial H)
H-1	5.00 – 5.10	q or narrow m	CH-OAc	Cis-isomer (Axial OAc, Equatorial H)
Acetate Me	2.01 – 2.05	Singlet (s)	COCH ₃	Overlapping for both isomers.
Cyclopentyl	1.40 – 1.80	Multiplet (m)	Ring CH ₂	Complex envelope.
Ring CH ₂	0.90 – 2.00	Multiplet (m)	Cyclohexyl H	-
C2-Methyl	0.85 – 0.95	Doublet (d)	CH-CH ₃	-

- Interpretation: The trans-isomer (equatorial acetate) places the H-1 proton in an axial position, resulting in large vicinal coupling constants ($J \approx 10\text{-}12\text{ Hz}$) with adjacent axial protons, creating a wide "triplet of triplets" pattern. The cis-isomer (axial acetate) places H-1 equatorially, resulting in small couplings ($J \approx 2\text{-}4\text{ Hz}$) and a narrow signal width.

¹³C NMR (100 MHz, CDCl₃)

Carbon	Shift (δ ppm)	Assignment
C=O	170.5 – 170.8	Ester Carbonyl
C-1	73.5 (Trans) / 69.6 (Cis)	CH-OAc (Diagnostic Shift)
C-4	43.0 – 48.0	CH-Cyclopentyl
Acetate Me	21.0 – 22.0	COCH ₃
Cyclopentyl	25.0 – 33.0	Ring Carbons

Part 4: Experimental Protocols

Protocol 1: Purification via Vacuum Distillation

Due to the high boiling point, vacuum distillation is required to isolate the ester from the parent alcohol and reaction byproducts.

- Setup: Equip a round-bottom flask with a Vigreux column (15 cm) and a short-path distillation head.
- Pressure: Reduce system pressure to 0.1 – 0.5 mmHg (High Vacuum).
- Heating: Slowly increase oil bath temperature.
- Collection:
 - Foreshot: Remove unreacted acetic anhydride or solvent.
 - Main Fraction: Collect the fraction boiling at 115–125 °C (at 0.5 mmHg).
- Validation: Check refractive index () and GC purity.

Protocol 2: Isomer Ratio Determination (GC-FID)

- Column: Capillary column (30m x 0.25mm), non-polar phase (e.g., DB-5 or HP-5).
- Conditions:

- Injector: 250 °C, Split ratio 50:1.
- Oven: 80 °C (2 min hold) → 10 °C/min → 240 °C.
- Detector: FID at 280 °C.
- Elution Order: The cis isomer (axial acetate, lower boiling point relative to trans in polar interactions, but often elutes after trans on non-polar columns due to shape) generally separates well. Note: In 4-substituted cyclohexyl acetates, the trans (equatorial) isomer often elutes later on non-polar columns due to higher boiling point, but verify with standards.

Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 175365, 4-Cyclopentyl-2-methylcyclohexanol. Retrieved from [[Link](#)]
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